Repunapanor: A Technical Guide to a Novel NHE3 Inhibitor

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Repunapanor*
CAS No.:	*1870822-78-8*
Cat. No.:	*B15615412*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Repunapanor (CAS Number: 1870822-78-8) is a potent, minimally absorbed inhibitor of the sodium-hydrogen exchanger isoform 3 (NHE3).[1][2] This technical guide provides a comprehensive overview of its chemical properties, mechanism of action, and the experimental protocols relevant to its characterization. By acting locally in the gastrointestinal tract, **Repunapanor** offers a targeted therapeutic approach for conditions influenced by intestinal sodium and fluid absorption.

Chemical and Physical Properties

Repunapanor is a complex small molecule with the following identifiers and properties. While specific experimental data for some physical properties like melting and boiling points are not publicly available, the fundamental chemical characteristics have been established.

© 2026 BenchChem. All rights reserved.

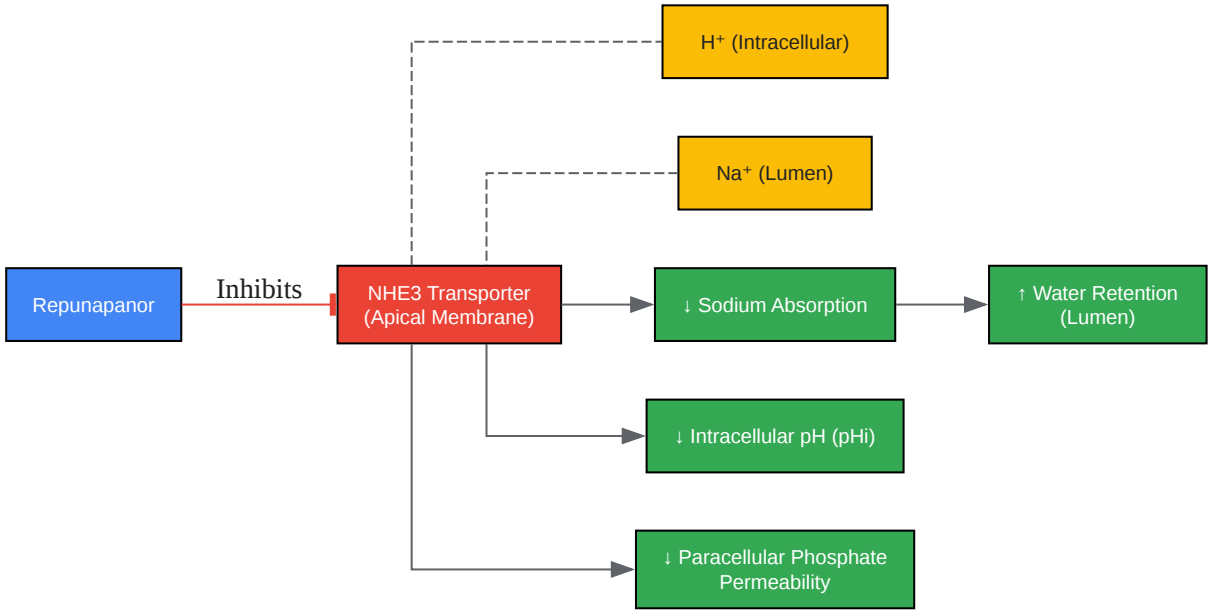
Property	Value	Source
CAS Number	1870822-78-8	[1][2]
Molecular Formula	$C_{54}H_{66}Cl_4N_{12}O_6$	[1]
Molecular Weight	1121.00 g/mol	[1]
IUPAC Name	1,1'-(butane-1,4-diyl)bis(3-(2-(2-(2-(4-(3-((S)-6,8-dichloro-2-methyl-1,2,3,4-tetrahydroisoquinolin-4-yl)phenyl)-1H-1,2,3-triazol-1-yl)ethoxy)ethoxy)ethyl)urea)	[3]
Solubility	To be determined	[3]
Appearance	Not specified (likely a solid)	
Melting Point	Not publicly available	
Boiling Point	Not publicly available	
pKa	Not publicly available	

Mechanism of Action and Signaling Pathway

Repunapanor's primary mechanism of action is the selective inhibition of the NHE3 transporter, an antiporter located on the apical surface of epithelial cells in the small intestine and colon.[2][4] NHE3 plays a critical role in sodium and water homeostasis by mediating the exchange of extracellular sodium ions for intracellular protons.[5][6]

By inhibiting NHE3, **Repunapanor** blocks this exchange, leading to an accumulation of sodium and water in the intestinal lumen.[4] This localized action results in softer stools and increased bowel motility. Furthermore, the inhibition of NHE3 has been shown to reduce the paracellular permeability to phosphate, suggesting a potential role in managing hyperphosphatemia.[7][8] The immediate downstream effect of NHE3 inhibition is a decrease in intracellular pH (pHi) due to the blockage of proton efflux.[7]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Repunapanor's primary mechanism of action on the NHE3 transporter.

Experimental Protocols

The following sections detail the methodologies for key experiments used to characterize NHE3 inhibitors like **Repunapanor**.

NHE3 Inhibition Assay (Cell-Based pH Recovery Assay)

This assay is fundamental for determining the potency (e.g., IC_{50}) of NHE3 inhibitors.[9][10]

Objective: To measure the dose-dependent inhibition of NHE3-mediated recovery from an intracellular acid load.

Methodology:

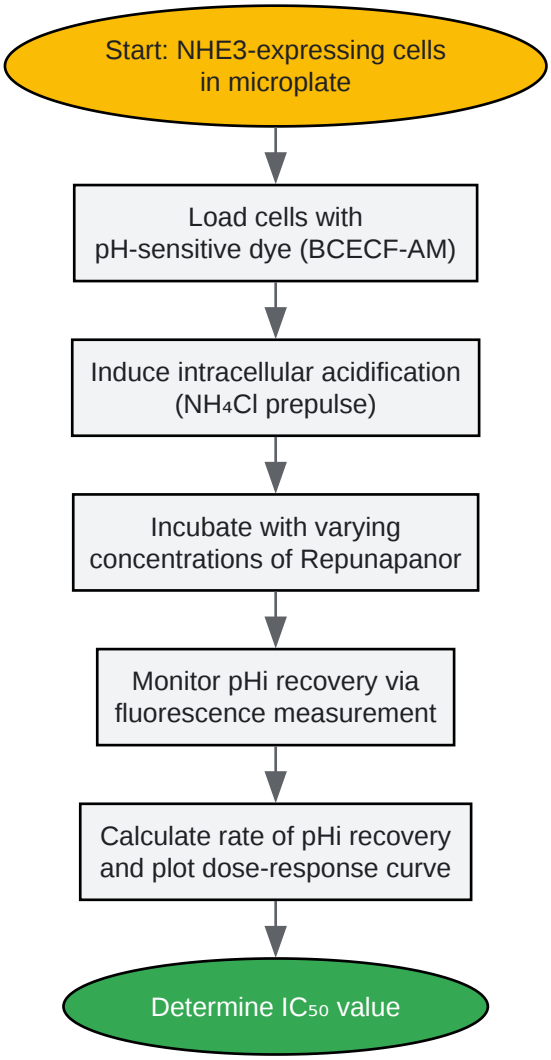
- Cell Culture: Cells stably overexpressing the target NHE3 isoform (e.g., human or rat) are cultured to confluence on microplates. Opossum kidney (OK) cells or Chinese hamster ovary

© 2026 BenchChem. All rights reserved.

(CHO) cells are commonly used.[11]

- Dye Loading: The cells are loaded with a pH-sensitive fluorescent dye, such as 2',7'-Bis-(2-Carboxyethyl)-5-(and-6)-Carboxyfluorescein, Acetoxymethyl Ester (BCECF-AM).[9][10] This dye allows for real-time monitoring of intracellular pH (pHi).
- Intracellular Acidification: An acid load is induced in the cells, typically using an ammonium chloride (NH_4Cl) prepulse technique, which causes a rapid decrease in pHi.[10]
- Compound Incubation: The cells are then incubated with varying concentrations of **Repunapanor** or a vehicle control.
- pH Recovery Monitoring: The recovery of pHi, mediated by the activity of the NHE3 transporter (extruding protons in exchange for extracellular sodium), is monitored by measuring the fluorescence of the pH-sensitive dye.[10]
- Data Analysis: The rate of pH recovery is calculated for each concentration of the test compound. A dose-response curve is then plotted to determine the IC_{50} value, which is the concentration of the inhibitor required to inhibit 50% of the NHE3 activity.[11]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Experimental workflow for the NHE3 inhibition cell-based assay.

Intestinal Permeability Assay (Caco-2 Model)

Given that **Repunapanor** is designed to be minimally absorbed, assessing its permeability across an intestinal epithelial barrier is crucial.

Objective: To determine the in vitro permeability of **Repunapanor** across a monolayer of human intestinal epithelial cells.

Methodology:

© 2026 BenchChem. All rights reserved.

- Cell Culture: Caco-2 cells, a human colon adenocarcinoma cell line that differentiates into a polarized monolayer with tight junctions, are seeded on permeable filter supports in a transwell plate system.
- Monolayer Integrity Check: The integrity of the Caco-2 cell monolayer is confirmed by measuring the transepithelial electrical resistance (TEER).
- Compound Application: **Repunapanor** is added to the apical (AP) side of the monolayer, simulating the intestinal lumen.
- Sampling: At various time points, samples are taken from the basolateral (BL) side, which represents the bloodstream.
- Quantification: The concentration of **Repunapanor** in the basolateral samples is quantified using a suitable analytical method, such as liquid chromatography-mass spectrometry (LC-MS).
- Permeability Calculation: The apparent permeability coefficient (Papp) is calculated to quantify the rate of transport across the cell monolayer. A low Papp value indicates poor absorption.

Ex Vivo Ussing Chamber Assay

This method assesses the effect of NHE3 inhibitors on ion transport in intact intestinal tissue.

Objective: To measure the effect of **Repunapanor** on NHE3-dependent ion transport across native intestinal epithelia.

Methodology:

- Tissue Preparation: Segments of animal intestine (e.g., from rat or mouse) are excised. The muscle layers are stripped away to isolate the mucosal layer.
- Mounting: The isolated intestinal mucosa is mounted in an Ussing chamber, which separates the tissue into apical and basolateral sides, each bathed in a physiological solution.
- Measurement: The transepithelial potential difference is clamped to 0 mV, and the resulting short-circuit current (Isc) is continuously measured. The Isc represents the net ion transport

© 2026 BenchChem. All rights reserved.

across the epithelium.

- Inhibitor Addition: **Repunapanor** is added to the apical solution, and the change in Isc is recorded to determine its effect on net ion transport. A decrease in sodium-dependent Isc is indicative of NHE3 inhibition.

Conclusion

Repunapanor is a potent and selective NHE3 inhibitor with a mechanism of action localized to the gastrointestinal tract. The experimental protocols outlined in this guide are fundamental to characterizing its inhibitory activity and pharmacokinetic profile. Further research into its specific physicochemical properties and downstream signaling effects will continue to elucidate its full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. medkoo.com [medkoo.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. Novel Treatments from Inhibition of the Intestinal Sodium–Hydrogen Exchanger 3 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. NHE3 regulatory complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 8. researchgate.net [researchgate.net]
- 9. Effect of an NHE3 inhibitor in combination with an NPT2b inhibitor on gastrointestinal phosphate absorption in Rodent models | PLOS One [journals.plos.org]
- 10. benchchem.com [benchchem.com]

© 2026 BenchChem. All rights reserved.

- 11. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Repunapanor: A Technical Guide to a Novel NHE3 Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15615412/docs#repunapanor-a-technical-guide-to-a-novel-nhe3-inhibitor]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check